

MK-8745 stable stock solution storage conditions

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Compound Focus: **MK-8745**

Cat. No.: S548245

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MK-8745 Storage & Handling Guide

The table below consolidates the storage conditions and solubility data for **MK-8745** from several commercial suppliers.

Specification	Supplier Recommendations
Solid Form Storage	Desiccate at -20°C [1] [2]; for longer-term storage, -80°C is recommended [3].
Stock Solvent	DMSO [3] [1] [2].
Stock Concentration	≥ 100 mg/mL (231.53 mM) [3] [1]. One supplier lists a specific concentration of 86 mg/mL (199.11 mM) [4].
Stock Solution Storage	-80°C for 2 years; -20°C for 1 year [3].

| **Important Notes** | - **Hygroscopic DMSO**: Use fresh, dry DMSO to prepare stock solutions, as absorbed moisture can impact solubility and compound stability [3] [4].

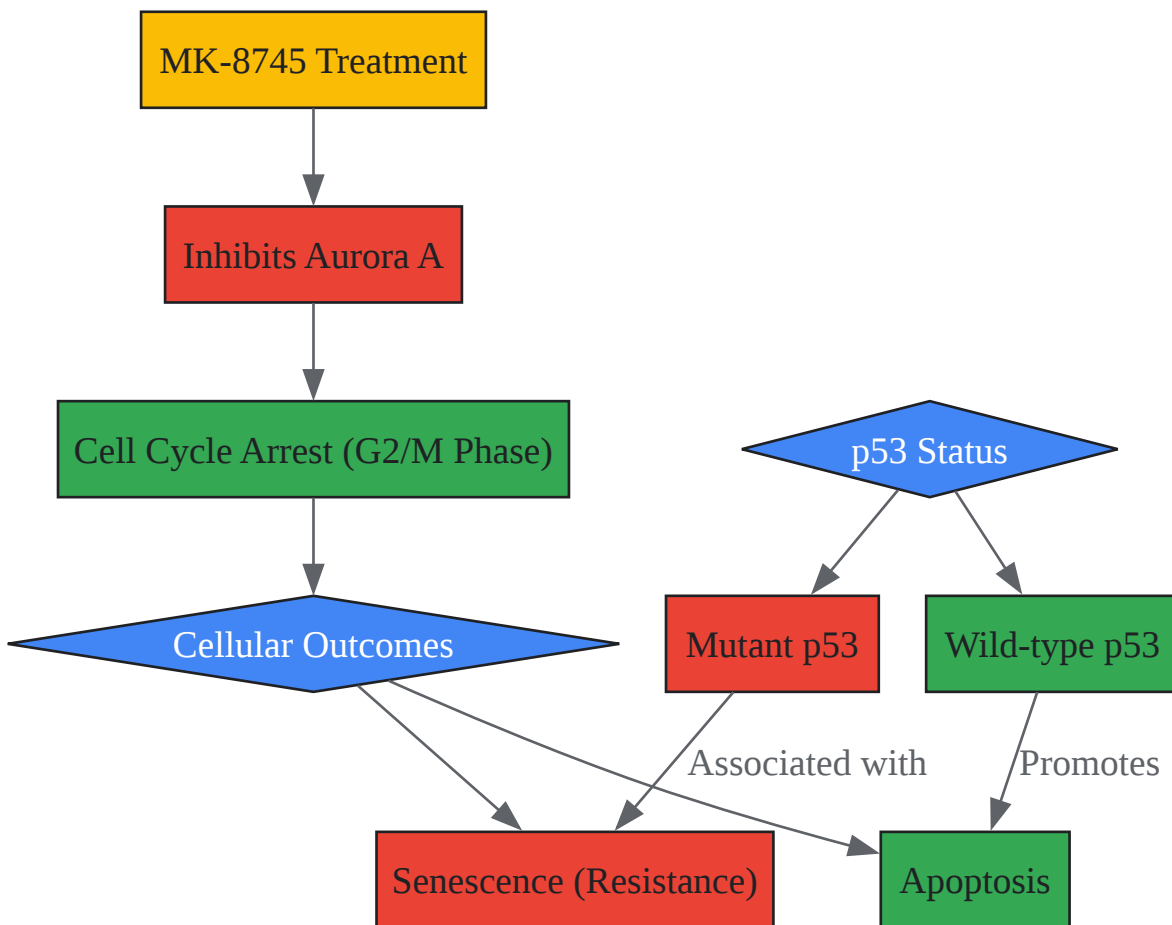
- **Aliquot**: Prepare single-use aliquots to avoid repeated freeze-thaw cycles [3] [1].
- **Warm Before Use**: Allow the vial to reach room temperature before opening to prevent condensation [1]. |

Biological Context & Experimental Protocols

To help you design and troubleshoot your experiments, here is some key background on **MK-8745's** mechanism and commonly studied protocols.

- **Mechanism of Action:** **MK-8745** is a highly potent and selective inhibitor of **Aurora A kinase**, with an IC50 of 0.6 nM. It shows more than 450-fold selectivity for Aurora A over Aurora B [3] [1] [2]. Aurora A is a serine/threonine kinase crucial for regulating mitosis, and its inhibition by **MK-8745** leads to cell cycle arrest at the G2/M phase, accumulation of tetraploid cells, and ultimately, apoptotic cell death [5] [6] [4]. This apoptosis is often dependent on the p53 status of the cells [3] [4].

The relationship between **MK-8745** treatment and its cellular effects can be visualized as follows:



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- **Sample Cell-Based Assay Protocol:** A common method to assess **MK-8745's** effect is the **MTT cell viability assay** [3].
 - **Plate cells** at a density of 10,000 cells per well in a 96-well plate.

- **Administer Compound:** After 24 hours, treat the cells with **MK-8745** at your desired concentrations. Research often uses a range from nanomolar to low micromolar levels (e.g., 1 μM) for varying time points (24-96 hours) [3].
- **Incubate & Measure:** Following the treatment period, add MTT reagent to each well and incubate to allow formazan crystal formation. Dissolve the crystals and measure the absorbance to determine cell viability.

Troubleshooting Common Issues

Here are solutions to some potential problems you might encounter:

- **Issue: Precipitate in Stock Solution**

- **Cause:** The stock solution may have been stored for too long at -20°C or exposed to moisture.
- **Solution:** Warm the vial at 37°C and briefly sonicate it in a water bath to re-dissolve the compound [1]. Always store stock solutions at -80°C for long-term stability.

- **Issue: Inconsistent Biological Activity**

- **Cause:** Degradation of the compound due to improper storage or repeated freeze-thaw cycles.
- **Solution:** Prepare small, single-use aliquots. Check the purity of your stock solution by HPLC if possible. Also, verify the **p53 status** of your cell lines, as **MK-8745**'s efficacy is known to be p53-dependent [3] [4].

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References

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